

proper storage and handling of 2"-O-beta-L-galactopyranosylorientin standard

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Compound of Interest

Compound Name: 2"-O-beta-L-galactopyranosylorientin

Cat. No.: B600412

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Technical Support Center: 2"-O-beta-L-galactopyranosylorientin Standard

This guide provides comprehensive technical support for the proper storage, handling, and use of the **2"-O-beta-L-galactopyranosylorientin** analytical standard. It is intended for researchers, scientists, and drug development professionals.

Product Information and Specifications

2"-O-beta-L-galactopyranosylorientin is a flavonoid glycoside found in plants such as *Lophatherum gracile* and *Trollius chinensis*.^{[1][2]} It is utilized as a reference standard for qualitative and quantitative analysis and for research into its biological activities, such as its anti-inflammatory properties.^{[2][3]}

Parameter	Data	Source
CAS Number	861691-37-4	[1] [4]
Molecular Formula	C ₂₇ H ₃₀ O ₁₆	[1] [2] [4]
Molecular Weight	610.52 g/mol	[2] [4] [5]
Compound Type	Flavonoid	[1]
Synonyms	Orientin-2"-O-β-L-galactoside, 2"-O-β-L-Galorientin	[1] [2] [5]
Typical Purity	95% - >99% (HPLC)	[1] [4]
Appearance	Solid / Lyophilized Powder	[2] [4] [6]

Storage and Stability

Proper storage is critical to maintain the integrity and stability of the standard. Below are the recommended conditions for both the solid product and solutions.

Form	Storage Temperature	Duration	Recommendations
Solid (Lyophilized)	-20°C	≥ 4 years	Store in a tightly sealed, light-protected, and desiccated container. [1] [2] [4]
Solution (in DMSO)	-20°C	Up to 1 month	Prepare fresh if possible. [1] [4] For stock solutions, aliquot into tightly sealed vials to avoid multiple freeze-thaw cycles. [1] [4]
Solution (in DMSO)	-80°C	Up to 1 year	For longer-term solution storage, -80°C is recommended. [5]

Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common issues that users may encounter during their experiments.

Q1: The standard is not dissolving completely in the solvent. A1:

- Solvent Choice: **2"-O-beta-L-galactopyranosylorientin** is soluble in DMSO.[\[2\]](#)[\[5\]](#) Ensure you are using an appropriate solvent.
- Concentration: The reported solubility in DMSO is 27.5 mg/mL (45.04 mM).[\[5\]](#) Attempting to create a more concentrated solution may lead to insolubility.
- Assistance: Gentle warming and sonication are recommended to aid dissolution.[\[5\]](#)

Q2: My stock solution appears cloudy or has precipitated after storage. A2:

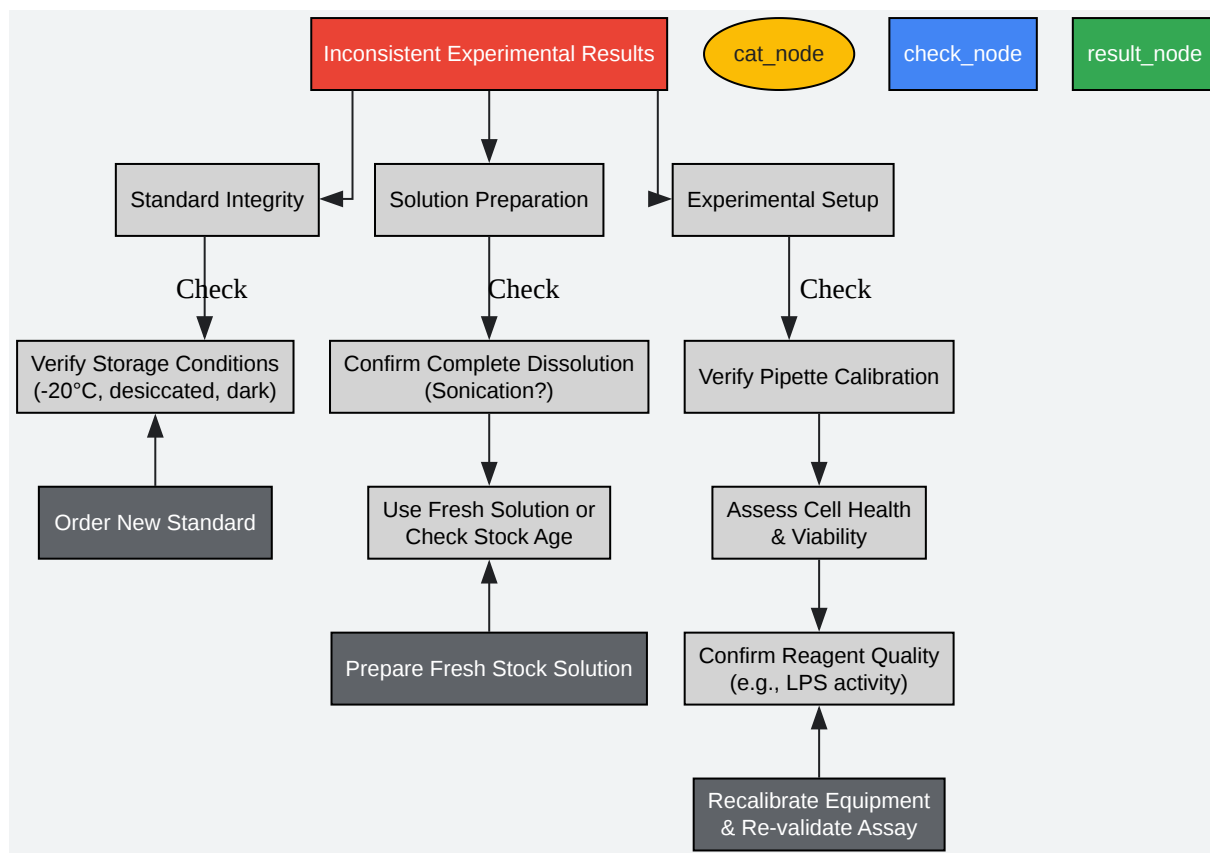
- **Storage Temperature:** Ensure the solution was stored at the correct temperature (-20°C or -80°C).[4][5] Improper storage, even for a short duration, can cause precipitation.
- **Freeze-Thaw Cycles:** Repeatedly freezing and thawing a stock solution can decrease its stability and cause the compound to fall out of solution.[4] Always aliquot the stock solution into single-use volumes.
- **Re-dissolving:** You may try to gently warm and sonicate the vial to redissolve the precipitate before use, but be aware that some degradation may have occurred.

Q3: I am observing inconsistent results between experiments. A3:

- **Standard Integrity:** Verify that the standard has been stored correctly and is within its stability period.[2]
- **Solution Age:** Whenever possible, use freshly prepared solutions for the most reliable results.[1] If using a stock solution, ensure it has not been stored longer than the recommended duration (e.g., up to 1 month at -20°C).[4]
- **Pipetting Accuracy:** When preparing dilutions, especially for dose-response experiments, ensure pipettes are properly calibrated and that you are using appropriate techniques to handle small volumes of DMSO.

Q4: What are the general handling and safety precautions for this standard? A4:

- This product is intended for research use only and is not for human or veterinary use.[2][3]
- Handle in accordance with good industrial hygiene and safety practices. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[6]
- Work in a well-ventilated area to avoid inhalation of the powder.
- Consult the Safety Data Sheet (SDS) provided by the supplier for detailed safety information.



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Caption: Troubleshooting workflow for inconsistent experimental results.

Example Experimental Protocol

This protocol provides a methodology for evaluating the anti-inflammatory activity of **2"-O-beta-L-galactopyranosylorientin** by measuring its effect on nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells, based on published activity. [2]

Objective: To quantify the inhibitory effect of the standard on LPS-induced NO production.

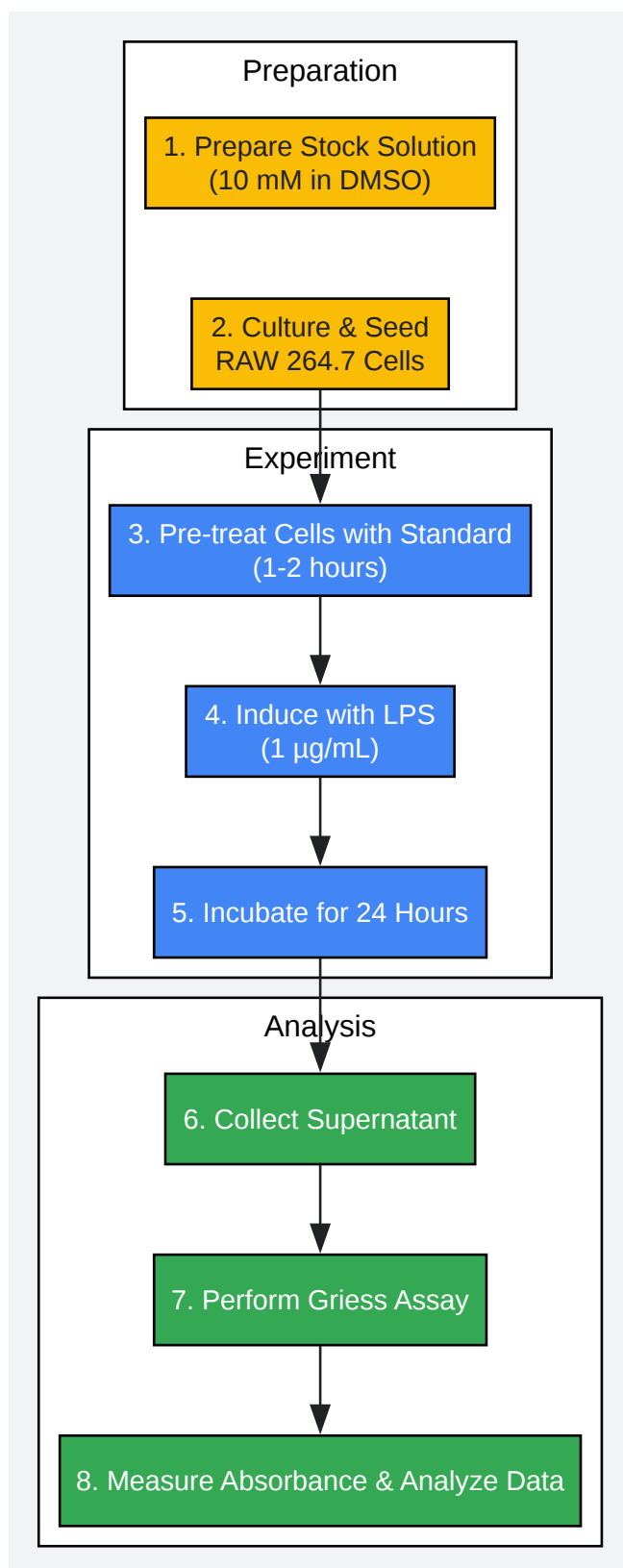
Materials:

- **2''-O-beta-L-galactopyranosylorientin** standard
- RAW 264.7 macrophage cell line
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Lipopolysaccharide (LPS) from E. coli
- Dimethyl sulfoxide (DMSO), cell culture grade
- Griess Reagent kit
- 96-well cell culture plates

Methodology:

- Stock Solution Preparation:
 - Prepare a 10 mM stock solution of **2''-O-beta-L-galactopyranosylorientin** by dissolving 6.11 mg in 1 mL of DMSO.
 - Vortex and sonicate briefly to ensure complete dissolution.
 - Store the stock solution in aliquots at -20°C.
- Cell Culture:
 - Culture RAW 264.7 cells in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO₂ humidified incubator.
 - Seed the cells into a 96-well plate at a density of 5 x 10⁴ cells/well and allow them to adhere overnight.

- Cell Treatment:
 - Prepare serial dilutions of the standard in DMEM from the 10 mM stock. A final concentration range of 10 μ M to 200 μ M is a good starting point.[\[2\]](#)
 - Remove the old media from the cells and replace it with media containing the different concentrations of the standard. Include a "vehicle control" group treated with the same final concentration of DMSO.
 - Incubate the cells for 1-2 hours.
- Inflammatory Stimulation:
 - After the pre-treatment period, add LPS to all wells (except the negative control) to a final concentration of 1 μ g/mL.
 - Incubate the plate for an additional 24 hours.
- Nitric Oxide Measurement (Griess Assay):
 - After incubation, carefully collect 50 μ L of the cell culture supernatant from each well.
 - Follow the instructions of the Griess Reagent kit. Typically, this involves adding the two Griess reagents sequentially to the supernatant and incubating for 15-20 minutes at room temperature, protected from light.
 - Measure the absorbance at 540 nm using a microplate reader.
- Data Analysis:
 - Create a standard curve using a sodium nitrite solution to quantify the concentration of nitrite (a stable product of NO) in each sample.
 - Calculate the percentage of NO inhibition for each concentration of the standard compared to the LPS-only control.
 - Plot the results to determine the dose-response relationship and calculate the IC₅₀ value if desired.



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Caption: Workflow for the in vitro anti-inflammatory assay.

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